

Yuankanin isolation and purification

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Compound Focus: Yuankanin

CAS No.: 77099-20-8

Cat. No.: S547638

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Natural Sources of Yuankanin

Yuankanin is a flavonoid compound found in several plants, primarily within the **Thymelaeaceae** family. The table below summarizes the plant species known to contain **Yuankanin**.

| Plant Source | Family | Specific Plant Part (where specified) |
|--|---------------|---------------------------------------|
| <i>Daphne genkwa</i> [1] [2] | Thymelaeaceae | Herbs [1] [2] |
| <i>Daphne feddei</i> [3] [4] | Thymelaeaceae | Information Missing |
| <i>Daphne gnidium</i> [3] [4] | Thymelaeaceae | Information Missing |
| <i>Gnidia involucrata</i> [3] [5] | Thymelaeaceae | Aerial parts [3] [5] |
| <i>Struthiola argentea</i> [4] [1] [2] | Thymelaeaceae | Information Missing |
| <i>Wikstroemia genkwa</i> [6] | Thymelaeaceae | Information Missing |

Chemical and Physical Properties

For identification and handling in the laboratory, here are the key physicochemical characteristics of **Yuankanin**.

| Property | Description |
|-------------------|--|
| IUPAC Name | 2-(4-hydroxyphenyl)-7-methoxy-5-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-[[[(2S,3R,4S,5R)-3,4,5-trihydroxyoxan-2-yl]oxymethyl]oxan-2-yl]oxychromen-4-one [3] |
| Molecular Formula | C ₂₇ H ₃₀ O ₁₄ [3] [5] [4] |
| Molecular Weight | 578.52 g/mol [3] [5] [4] |
| CAS Number | 77099-20-8 [3] [5] [4] |
| Purity | ≥98% (as available from commercial suppliers for research) [3] [4] |
| Physical Form | White to off-white solid powder [3] |
| Solubility | Soluble in DMSO, Methanol, Ethanol, Pyridine, Chloroform, Dichloromethane, Ethyl Acetate, and Acetone [1] [2] |

Quantitative Analysis in Plants

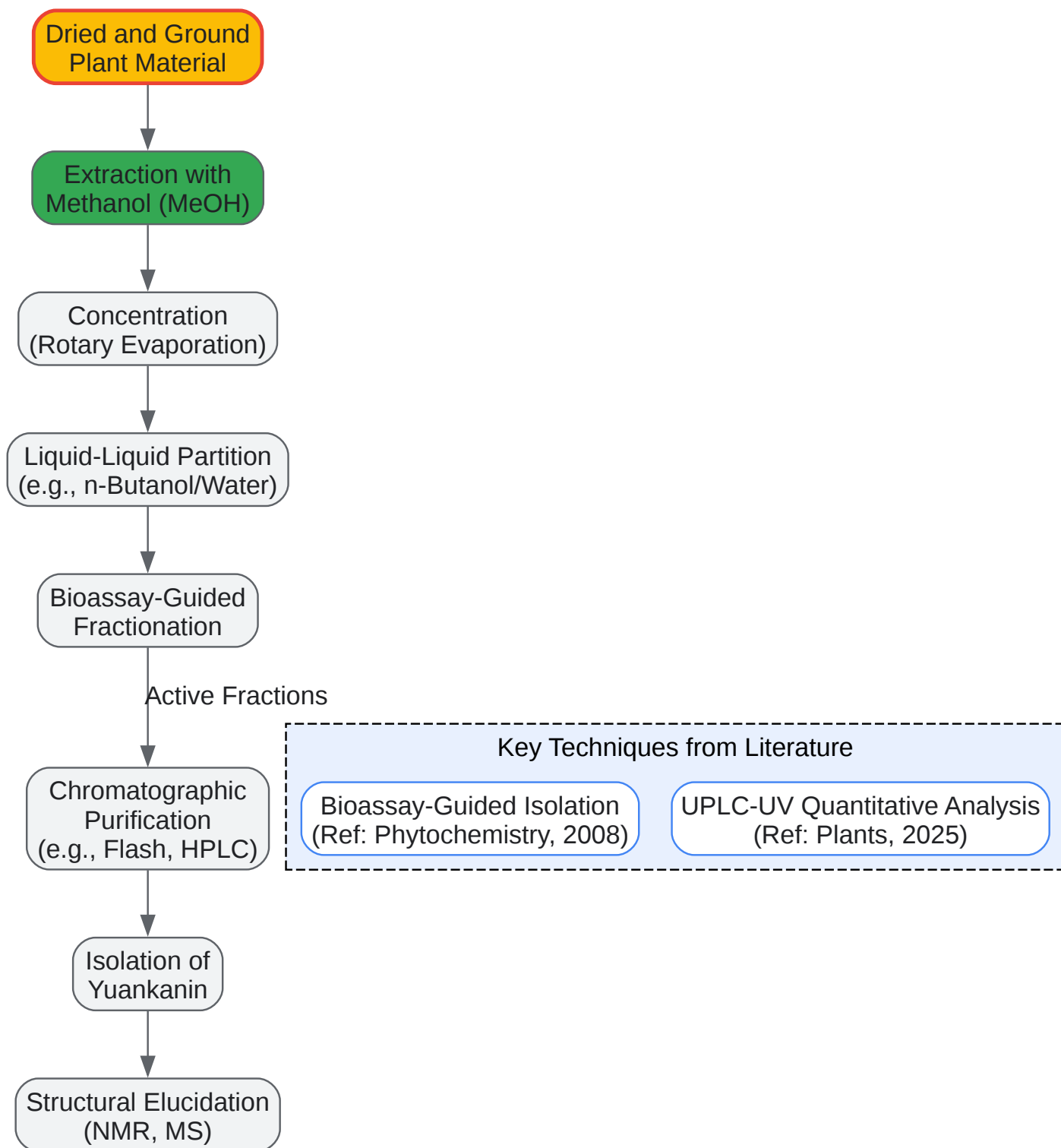
If you are working with plant material, knowing the approximate concentration can help guide your extraction scale. The following data was obtained from a study on Korean *Wikstroemia genkwa*.

| Flavonoid Compound | Average Concentration (µg/mL) in *Wikstroemia genkwa* |
|-------------------------------|---|
| Luteolin 7-O-glucoside (L7OG) | 766.94 ± 191.72 [6] |
| Yuankanin | 562.64 ± 76.90 [6] |
| Hydroxygenkwanin | 343.48 ± 108.23 [6] |
| Genkwanin | 28.48 ± 8.27 [6] |

> **Note:** These values are based on three independent replicates and represent concentrations in the extract solution, not in the raw plant material [6].

A Generalized Workflow for Isolation

Although a detailed protocol for **Yuankanin** is not available, the general process for isolating such compounds from plant material typically involves extraction with organic solvents followed by chromatographic purification. The diagram below outlines this common workflow.



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The workflow for isolating natural products like **Yuankanin** typically involves extraction and multiple purification steps [6] [4] [1].

Research Context and Further Directions

- **Chemotaxonomic Importance:** **Yuankanin** serves as a **diagnostic marker** to distinguish between closely related species. For instance, its exclusive presence in *Wikstroemia genkwa* helps differentiate it from *Wikstroemia ganpi*, which lacks this compound [6].
- **Reported Bioactivity:** **Yuankanin** has demonstrated **anthelmintic activity** (activity against parasitic worms) in bioassay-guided studies [4] [1] [2]. It is also listed as a component of the traditional Chinese medicine "Zushima Tablet," used for treating rheumatoid arthritis [7].
- **Starting Point for Protocols:** The mention of "**bioassay-guided isolation**" in several sources [4] [1] [2] is a crucial clue. This is a standard methodology in natural product chemistry where each fraction obtained during purification is tested for a desired biological activity, guiding researchers toward the active compound.

To move forward with practical laboratory work, I suggest you:

- **Consult Specialized Databases:** Search for the full text of the 2008 *Phytochemistry* paper cited in the biological activity descriptions [4] [1] [2], as it may contain more detailed experimental procedures from the isolation of **Yuankanin** from *Struthiola argentea*.
- **Adapt General Methods:** Use well-established general protocols for the extraction and purification of flavonoids, applying them to the plant sources listed above.

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